

Isoleukotoxin Diol: A Technical Guide to Core Signaling Pathways

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Compound of Interest

Compound Name: *Isoleukotoxin diol*

CAS No.: 7293-40-5

Cat. No.: B15550852

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Introduction

Isoleukotoxin diol, the metabolic product of isoleukotoxin formed via soluble epoxide hydrolase, is a potent lipid mediator implicated in acute respiratory distress syndrome (ARDS) and other inflammatory conditions.[1][2] Its cytotoxicity is significantly greater than its precursor, isoleukotoxin.[1][2][3] This technical guide provides an in-depth analysis of the core signaling pathways activated by **isoleukotoxin diol**, focusing on mechanisms of neutrophil chemotaxis and induction of mitochondrial dysfunction. The information presented herein is intended to support research and development efforts aimed at understanding and targeting the pathological effects of this toxin.

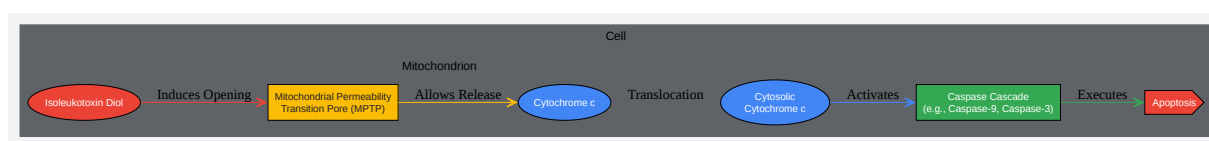
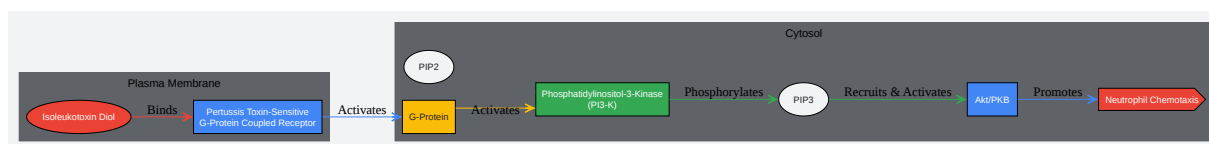
Core Signaling Pathways Activated by Isoleukotoxin Diol

Current research has elucidated two primary signaling pathways activated by **isoleukotoxin diol**: a G-protein-coupled, PI3-K-dependent pathway mediating neutrophil chemotaxis, and a

pathway of direct mitochondrial insult leading to apoptosis.

Neutrophil Chemotaxis via a G-Protein Coupled, PI3-K-Dependent Pathway

Isoleukotoxin diol is a potent chemoattractant for human neutrophils, inducing their migration at nanomolar concentrations.[4] This response is initiated through the activation of a pertussis toxin-sensitive G-protein, indicating the involvement of a G-protein coupled receptor (GPCR).[5] Subsequent signaling diverges from other common chemoattractant pathways, such as that of N-formyl-methionyl-leucyl-phenylalanine (fMLP), by proceeding through phosphatidylinositol-3-kinase (PI3-K) rather than protein tyrosine kinases (PTKs).[4][5]



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